Homologous series of (4-Chlorophenyl)ethyl alkyl ketones

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Compound of Interest

Compound Name:	*2-(4-Chlorophenyl)ethyl cyclobutyl ketone*
CAS No.:	*898788-57-3*
Cat. No.:	*B3023675*

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The 4-Chlorophenethyl Alkyl Ketone Scaffold: Synthetic Architectures, Physicochemical Profiling, and Pharmacological Applications

Executive Summary

The (4-Chlorophenyl)ethyl alkyl ketone scaffold represents a critical structural motif in medicinal chemistry, serving as a versatile pharmacophore and a high-value intermediate in the synthesis of azole antifungals, neuroactive agents, and liquid crystalline materials. Defined by the general structure 4-Cl-C_6H_4-$(CH_2)_2$-C(=O)-R, this homologous series combines a lipophilic, metabolically robust 4-chlorophenyl "head" with a flexible ethyl spacer and a variable alkyl "tail."

For drug development professionals, this scaffold offers two distinct advantages:

- Metabolic Stability: The chlorine substituent at the para-position of the phenyl ring effectively blocks CYP450-mediated hydroxylation, a common metabolic soft spot in non-halogenated analogs .

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- Tunable Lipophilicity: The homologous alkyl chain (R) allows for precise modulation of LogP values (typically 2.5–4.5), enabling optimization of blood-brain barrier (BBB) penetration and membrane permeability .

Chemical Architecture & Homologous Series

The series is characterized by the 4-chlorophenethyl moiety linked to an acyl group. The "ethyl" spacer (–CH_2CH_2–) disrupts conjugation between the aromatic ring and the carbonyl group, resulting in distinct electronic properties compared to acetophenone derivatives.

General Formula:4-Cl-C_6H_4-CH_2-CH_2-C(=O)-C_nH_{2n+1}

Table 1: Physicochemical Profiling of the Homologous Series

Data predicted based on fragment contribution methods and validated against available literature for n=1.

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Homolog (R-Group)	IUPAC Name	MW (g/mol)	Predicted LogP	H-Bond Acceptors	Physical State (RT)
Methyl (n=1)	4-(4-Chlorophenyl)butan-2-one	182.65	2.5 - 2.7	1	Liquid / Low-melt Solid
Ethyl (n=2)	1-(4-Chlorophenyl)pentan-3-one	196.67	3.0 - 3.2	1	Liquid
n-Propyl (n=3)	1-(4-Chlorophenyl)hexan-3-one	210.70	3.5 - 3.7	1	Liquid
n-Butyl (n=4)	1-(4-Chlorophenyl)heptan-3-one	224.73	4.0 - 4.2	1	Oily Liquid
Cyclopropyl	3-(4-Chlorophenyl)-1-cyclopropylpropan-1-one	208.68	2.9	1	Liquid

Note: The Methyl homolog (CAS 3506-75-0) is the most commercially available and serves as the reference standard for the series .

Synthetic Methodologies

To ensure high purity and modularity, we recommend two distinct pathways. The Weinreb Amide Route is the "Gold Standard" for research applications due to its self-validating nature (preventing over-alkylation), while the Aldol-Hydrogenation Route is preferred for scale-up.

Protocol A: The Weinreb Amide "Self-Validating" Route (Research Grade)

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Rationale: Reaction of Grignard reagents with acid chlorides often leads to tertiary alcohol byproducts. The Weinreb amide forms a stable tetrahedral intermediate that collapses to the ketone only after quenching, guaranteeing mono-alkylation.

Step 1: Formation of the Weinreb Amide

- Reagents: 3-(4-Chlorophenyl)propanoic acid (1.0 equiv), N,O-Dimethylhydroxylamine HCl (1.2 equiv), EDC·HCl (1.2 equiv), HOBt (1.2 equiv), DIPEA (3.0 equiv), DCM (Solvent).
- Procedure:
  - Dissolve carboxylic acid in DCM at 0°C.
  - Add EDC, HOBt, and DIPEA; stir for 15 min to activate.
  - Add N,O-Dimethylhydroxylamine HCl.
  - Stir at RT for 12 hours.
  - Validation: TLC (EtOAc/Hexane) should show a new spot (Rf ~0.4) and disappearance of acid.
  - Workup: Wash with 1N HCl, sat. $NaHCO_3$, brine.[1] Dry over $MgSO_4$.

Step 2: Grignard Addition (The Homologation Step)

- Reagents: Weinreb Amide (from Step 1), Alkylmagnesium Bromide (R-MgBr, 1.5 equiv), THF (anhydrous).
- Procedure:
  - Cool Weinreb amide solution in THF to -78°C under Argon.
  - Add R-MgBr dropwise over 20 min.
  - Stir at -78°C for 1 hour, then warm to 0°C.
  - Quench: Pour into sat. NH_4Cl solution (hydrolysis of the intermediate).

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- Purification: Flash chromatography (typically 5-10% EtOAc in Hexane).

Protocol B: The Aldol-Hydrogenation Route (Scale-Up)

Rationale: Uses cheaper starting materials (aldehydes) but requires careful control of hydrogenation to avoid reducing the carbonyl or removing the chlorine atom.

- Condensation: 4-Chlorobenzaldehyde + Methyl Ketone (e.g., Acetone) + NaOH → Chalcone Intermediate (4-(4-chlorophenyl)-3-buten-2-one).
- Selective Reduction:
  - Catalyst: Pd/C (5%) or Wilkinson's Catalyst.
  - Conditions: H_2 (1 atm), EtOAc, RT.
  - Critical Control: Monitor reaction closely. Prolonged exposure or high pressure can lead to dechlorination (removing the 4-Cl) or reduction of the ketone to an alcohol .

Visualization of Synthetic Logic

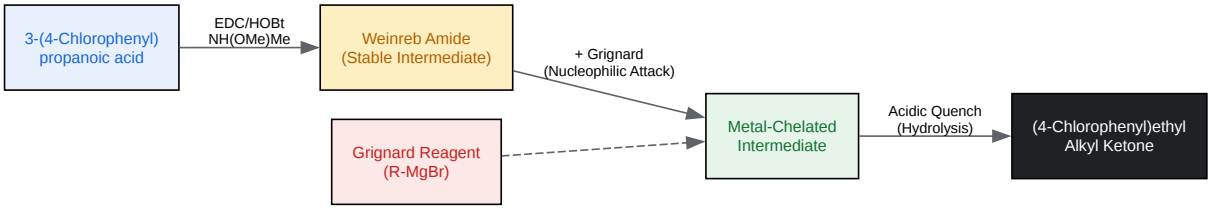


Figure 1: The Weinreb Amide route ensures mono-alkylation, preventing over-addition side products.

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Pharmacological Relevance & SAR

The utility of this homologous series is governed by the Structure-Activity Relationship (SAR) of the alkyl tail and the stability of the chlorophenyl head.

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Metabolic Blocking (The "Para" Effect)

In non-halogenated phenethyl ketones, the para-position of the phenyl ring is the primary site for Phase I metabolism (hydroxylation by CYP450).

- Mechanism: The high electronegativity and bulk of the Chlorine atom at this position sterically and electronically hinder oxidation.
- Outcome: Significantly increased half-life (

) compared to the unsubstituted analog .

Lipophilicity & Bioavailability

As the alkyl chain (R) elongates from Methyl (C1) to Butyl (C4), the LogP increases linearly.

- C1-C2 (LogP ~2.5 - 3.0): Ideal for oral bioavailability and balanced solubility.
- C3-C5 (LogP >3.5): Enhanced BBB penetration but reduced aqueous solubility; may require formulation aids (e.g., cyclodextrins).

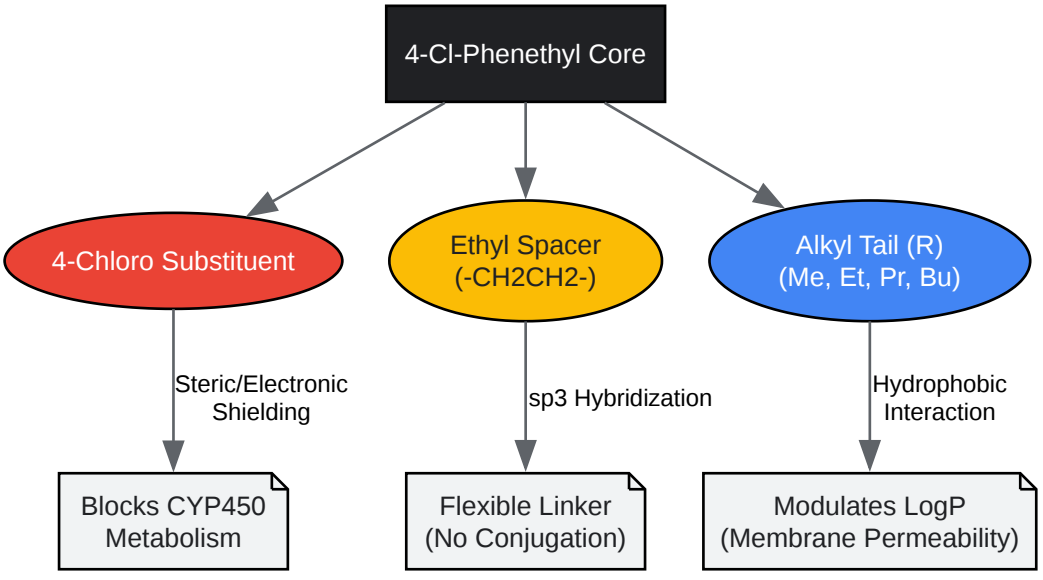


Figure 2: Structure-Activity Relationship (SAR) of the scaffold components.

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Sources

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